

# Personal protective equipment for handling Hsd17B13-IN-90

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## Compound of Interest

Compound Name: Hsd17B13-IN-90

Cat. No.: B12385418

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## Essential Safety and Handling Guide for Hsd17B13-IN-90

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Hsd17B13-IN-90**. It is imperative to supplement this information with a thorough review of the official Safety Data Sheet (SDS) provided by the supplier and to adhere to all institutional and local safety regulations.

**Hsd17B13-IN-90** is a potent inhibitor of 17 $\beta$ -Hydroxysteroid dehydrogenase 13 (HSD17B13) and is utilized in research related to non-alcoholic fatty liver disease (NAFLD).<sup>[1]</sup> Due to its bioactive nature, proper handling and disposal are critical to ensure personnel safety and prevent environmental contamination.

## Personal Protective Equipment (PPE)

Standard laboratory practice dictates the use of appropriate personal protective equipment when handling any chemical compound. For **Hsd17B13-IN-90**, the following PPE is mandatory:

PPE Category	Specific Recommendations
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene).
Body Protection	A lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the compound in powdered form or when generating aerosols.

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **Hsd17B13-IN-90** minimizes the risk of exposure and ensures the integrity of the compound.

### Receiving and Inspection

Upon receipt of the **Hsd17B13-IN-90** shipment, inspect the packaging for any signs of damage or leakage. If the container is compromised, do not open it and contact the supplier immediately. Verify that the product name and lot number on the container match the order details.

### Storage

Proper storage is crucial for maintaining the stability and efficacy of **Hsd17B13-IN-90**. The following storage conditions are recommended based on information for similar Hsd17B13 inhibitors:

Storage Condition	Temperature	Duration
Long-term Storage	-80°C	Up to 6 months
Short-term Storage	-20°C	Up to 1 month

The compound should be stored in a tightly sealed container, protected from light and moisture.

## Handling and Preparation of Solutions

All handling of **Hsd17B13-IN-90**, particularly in its powdered form, should be conducted in a well-ventilated laboratory hood to minimize inhalation exposure.

- **Weighing:** Use a precision balance within a chemical fume hood. Avoid creating dust.
- **Dissolving:** The product data sheet for **Hsd17B13-IN-90** does not specify a solvent. For similar compounds, Dimethyl sulfoxide (DMSO) is often used. Refer to the product-specific information for appropriate solvents and solubility. When preparing solutions, add the solvent to the powdered compound slowly to avoid splashing.
- **General Precautions:** Avoid contact with skin and eyes. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

## Disposal Plan

All waste materials contaminated with **Hsd17B13-IN-90** must be treated as hazardous chemical waste.

## Waste Segregation

- **Solid Waste:** Contaminated items such as pipette tips, tubes, and gloves should be collected in a designated, labeled hazardous waste container.
- **Liquid Waste:** Unused solutions containing **Hsd17B13-IN-90** should be collected in a separate, labeled hazardous waste container. Do not pour chemical waste down the drain.

## Disposal Procedure

All hazardous waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidelines on chemical waste disposal. Ensure that all waste containers are properly labeled with the contents and associated hazards.

## Experimental Protocols and Data

At present, detailed experimental protocols for the use of **Hsd17B13-IN-90** are not publicly available in the provided search results. Researchers should refer to the supplier's documentation and relevant scientific literature for guidance on designing and executing experiments with this compound.

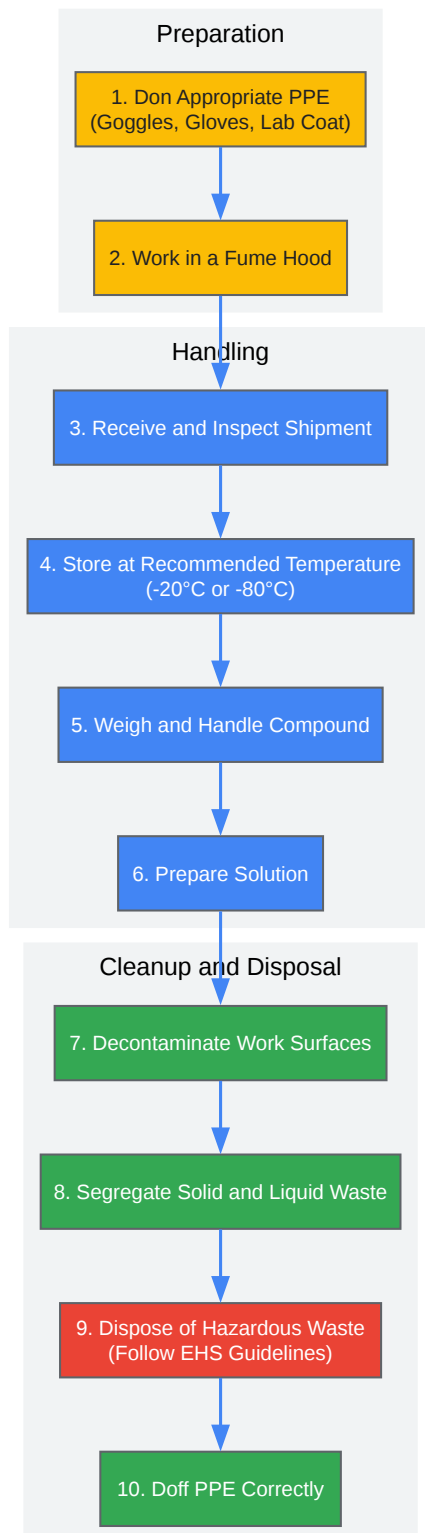
## Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>19</sub> H <sub>12</sub> F <sub>5</sub> N <sub>3</sub> O <sub>3</sub> S[1]
Molecular Weight	457.37 g/mol [1]

## Visualizing the Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Hsd17B13-IN-90**.

## Safe Handling Workflow for Hsd17B13-IN-90



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Caption: A flowchart outlining the procedural steps for the safe handling of **Hsd17B13-IN-90**.

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## References

- 1. [file.medchemexpress.eu](https://file.medchemexpress.eu) [[file.medchemexpress.eu](https://file.medchemexpress.eu)]
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